

Technical Guide: Research Frontiers for 2-Bromo-N-(2-thienylmethyl)acetamide

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Compound of Interest

Compound Name: 2-Bromo-N-(2-thienylmethyl)acetamide

CAS No.: 883526-96-3

Cat. No.: B1284383

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Executive Summary

2-Bromo-N-(2-thienylmethyl)acetamide (CAS: 883526-96-3) represents a high-value "electrophilic fragment" in modern drug discovery. Structurally, it combines a thiophene pharmacophore—a classic bioisostere for phenyl rings offering unique electronic properties—with an

-bromoacetamide warhead, a potent alkylating agent specific for cysteine residues.

This guide outlines the compound's utility in three primary research vectors:

- Covalent Inhibitor Design: Targeting cysteine proteases via irreversible modification.
- Fragment-Based Drug Discovery (FBDD): Serving as a "scout fragment" to identify druggable cysteine pockets.
- Synthetic Scaffolding: Acting as a precursor for complex peptidomimetics.

Part 1: Chemical Profile & Reactivity

Structural Analysis

The molecule operates on a dual-modality basis:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

- The Warhead (

-Bromoacetamide): A "soft" electrophile. The carbon adjacent to the bromine is susceptible to nucleophilic attack (

) by "soft" nucleophiles, predominantly the thiolate anion (

) of cysteine residues within protein active sites.
- The Tail (Thiophene): An electron-rich aromatic ring. It serves as a lipophilic anchor, often occupying the S1 or S2 hydrophobic pockets of proteases, providing binding affinity (

) before the covalent event (

) occurs.

Reactivity Data

Property	Value	Implication
Molecular Weight	234.11 g/mol	Ideal for Fragment-Based Drug Discovery (Rule of 3 compliant).
Electrophilicity	Moderate/High	Selective for Cys over Lys/Ser at physiological pH (7.4).
LogP	~1.5 (Predicted)	Good membrane permeability; suitable for cell-based assays.
Leaving Group	Bromide ()	Excellent leaving group, facilitating rapid alkylation kinetics.

Part 2: Primary Research Areas

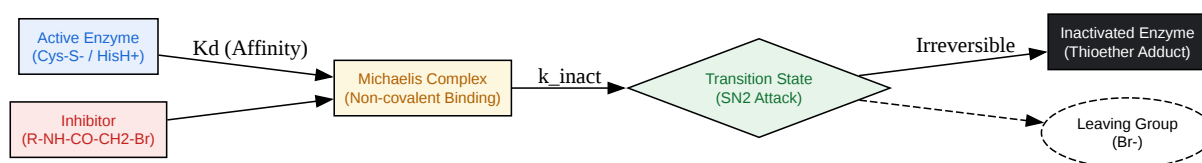
Covalent Inhibition of Cysteine Proteases

The primary biological application of **2-Bromo-N-(2-thienylmethyl)acetamide** is as a covalent inhibitor for enzymes utilizing a Cys-His catalytic dyad (e.g., Papain, Cathepsins, and viral proteases like SARS-CoV-2

).

Mechanism of Action: The inhibitor binds to the active site (driven by the thiophene tail). The catalytic cysteine thiolate attacks the

-carbon, displacing bromide and forming a permanent thioether bond. This irreversibly silences the enzyme.



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Figure 1: Kinetic mechanism of cysteine protease inactivation by

-bromoacetamides. The reaction follows a two-step model: reversible binding (

) followed by irreversible alkylation (

).

Fragment-Based Drug Discovery (FBDD)

In FBDD, this compound serves as a "covalent scout." Researchers screen libraries of electrophilic fragments against a target protein using Mass Spectrometry (Intact Protein MS).

- **Hit Validation:** If the protein mass increases by ~154 Da (Mass of Inhibitor - Mass of HBr), it confirms a reactive cysteine is present and accessible.

- Optimization: The thiophene ring can then be modified (e.g., adding substituents) to improve non-covalent affinity before the warhead acts.

Part 3: Experimental Protocols

Synthesis of 2-Bromo-N-(2-thienylmethyl)acetamide

Note: This protocol synthesizes the compound from commercially available precursors.

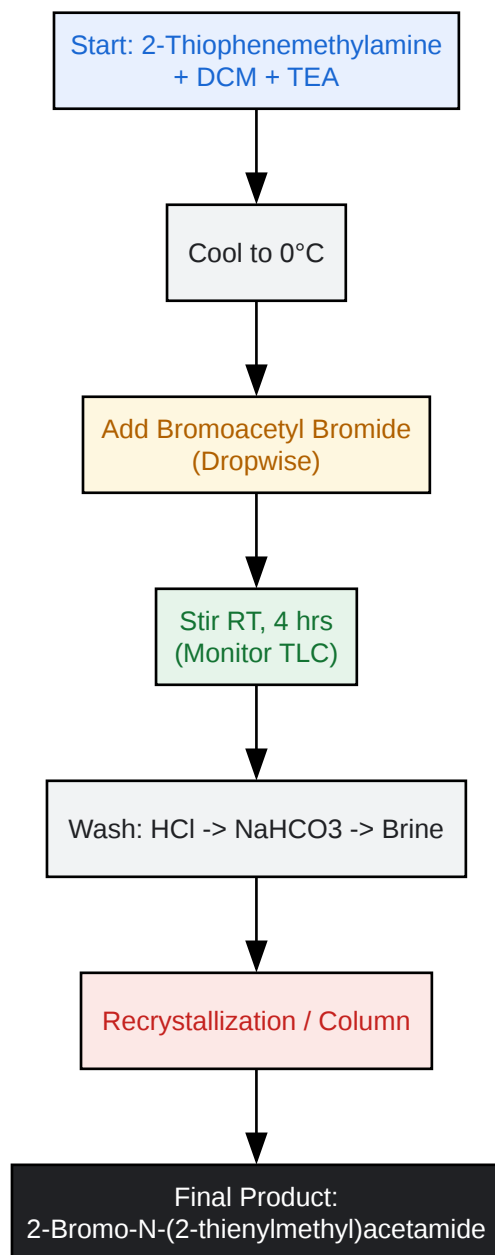
Reagents:

- 2-Thiophenemethylamine (1.0 eq)
- Bromoacetyl bromide (1.1 eq)
- Triethylamine () (1.2 eq)
- Dichloromethane (DCM) (Anhydrous)

Workflow:

- Preparation: Dissolve 2-thiophenemethylamine (10 mmol) and (12 mmol) in anhydrous DCM (50 mL) under an inert atmosphere (). Cool to 0°C.
- Addition: Dropwise add Bromoacetyl bromide (11 mmol) dissolved in DCM (10 mL) over 30 minutes. Critical: Maintain 0°C to prevent bis-alkylation.
- Reaction: Allow to warm to room temperature and stir for 4 hours. Monitor by TLC (Hexane:EtOAc 3:1).
- Workup: Wash organic layer with 1M HCl (2x), sat. (2x), and Brine. Dry over .

- Purification: Recrystallize from Ethanol/Hexane or purify via silica flash chromatography.



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Figure 2: Step-by-step synthetic pathway for generating high-purity **2-Bromo-N-(2-thienylmethyl)acetamide**.

Kinetic Assay for Cysteine Reactivity ()

To validate the "warhead" potency before biological testing, use a GSH (Glutathione) alkylation assay.

- Setup: Prepare 50 μM compound in PBS (pH 7.4) with 10% DMSO.
- Initiation: Add L-Glutathione (reduced) to a final concentration of 500 μM (pseudo-first-order conditions).
- Measurement: Monitor the depletion of the parent compound via HPLC-UV (254 nm) or LC-MS at time points (0, 5, 10, 30, 60 min).

- Calculation: Plot

vs. time to determine

.

Part 4: Safety & Handling

- Hazard Class: Alkylating Agent.
- Risk: Causes severe skin burns and eye damage (H314); Toxic if swallowed (H301).[\[6\]](#)
- Sensitizer: Potential to cause allergic skin reactions upon repeated exposure.
- Protocol: Handle only in a fume hood. Double-glove (Nitrile).[\[2\]](#) Quench all glassware and waste with 10% NaOH or sodium thiosulfate solution to destroy active alkylating species before disposal.

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